

Physical properties like boiling point and density of 2,4,6-Trifluoropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,6-Trifluoropyridine

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Technical Guide: Physicochemical Properties of 2,4,6-Trifluoropyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **2,4,6-Trifluoropyridine**, a crucial intermediate in the synthesis of various pharmaceutical compounds. The information herein is compiled to assist researchers and professionals in drug development and chemical synthesis.

Core Physical Properties

The physical characteristics of **2,4,6-Trifluoropyridine** are summarized in the table below. It is important to note that some discrepancies exist in the reported literature values, which are presented here for a comprehensive overview.

Property	Value	Source
Molecular Formula	C ₅ H ₂ F ₃ N	[1][2][3]
Molecular Weight	133.07 g/mol	[1][3]
Boiling Point	121.9 °C at 760 mmHg	[1][4]
102 °C	[5][6]	
Density	1.499 g/cm ³	[1][5][6]
1.397 g/cm ³	[4]	
Refractive Index	1.412	[4][5][6]
Flash Point	27.5 °C	[1][4]
17 °C	[5][6]	
Appearance	Clear, colorless liquid	[2]

Experimental Protocols

While specific experimental procedures for determining the physical properties of **2,4,6-Trifluoropyridine** are not detailed in the cited literature, standard methodologies for determining the boiling point and density of a liquid compound are described below.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and accurate method for its determination in a laboratory setting is by using an ebulliometer or by distillation.

Methodology using Distillation:

- **Apparatus Setup:** A standard distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** The round-bottom flask is filled with **2,4,6-Trifluoropyridine** to approximately two-thirds of its volume. A few boiling chips are added to ensure smooth

boiling.

- **Heating:** The flask is gently heated using a heating mantle. The heating rate is controlled to achieve a slow and steady distillation rate, typically 1-2 drops per second of distillate.
- **Temperature Reading:** The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- **Data Recording:** The temperature is recorded when it stabilizes during the distillation process. This stable temperature is the boiling point of the liquid at the prevailing atmospheric pressure.
- **Pressure Correction:** If the atmospheric pressure is not exactly 760 mmHg, a pressure correction using a nomograph or the Clausius-Clapeyron equation can be applied to determine the normal boiling point.

Determination of Density

The density of a liquid is its mass per unit volume. It is typically determined using a pycnometer or a digital density meter.

Methodology using a Pycnometer:

- **Cleaning and Calibration:** The pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it, is thoroughly cleaned, dried, and weighed empty (m_1).
- **Filling with Reference Liquid:** The pycnometer is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature. The stopper is inserted, and any excess liquid is wiped from the outside. The filled pycnometer is weighed (m_2). The volume of the pycnometer (V) can be calculated using the density of the reference liquid.
- **Filling with Sample Liquid:** The pycnometer is emptied, cleaned, and dried. It is then filled with **2,4,6-Trifluoropyridine**, and the same procedure of stoppering, cleaning the exterior, and weighing is followed (m_3).

- Calculation: The density (ρ) of the sample is calculated using the following formula: $\rho = (m_3 - m_1) / V$

Logical Relationship of Physical Properties

The following diagram illustrates the relationship between the fundamental identity of **2,4,6-Trifluoropyridine** and its key physical properties.

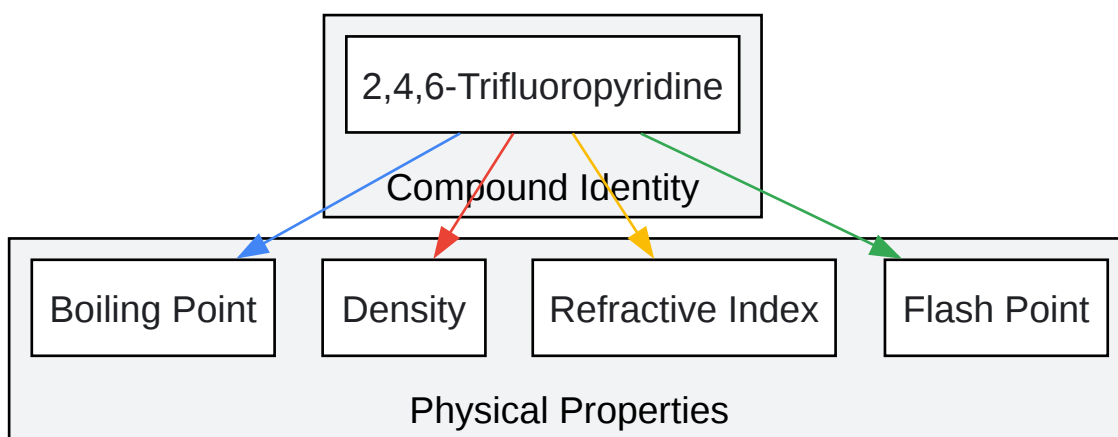


Figure 1: Physicochemical Properties of 2,4,6-Trifluoropyridine

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Caption: Relationship between **2,4,6-Trifluoropyridine** and its key physical properties.

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- To cite this document: BenchChem. [Physical properties like boiling point and density of 2,4,6-Trifluoropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032590#physical-properties-like-boiling-point-and-density-of-2-4-6-trifluoropyridine]

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